

thermal stability of tin neodecanoate

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Compound Focus: Tin(2+) neodecanoate

CAS No.: 49556-16-3

Cat. No.: S1904512

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Thermal Stability & Performance Data

The thermal stabilization effectiveness of different tin neodecanoates in PVC follows this order: **Diocetyl tin** > **Dibutyl tin** > **Dimethyl tin dineodecanoate** [1].

The table below summarizes quantitative data on the thermal performance of various tin neodecanoates, based on Congo red tests and thermal aging tests [1].

Stabilizer Type	Specific Compound	Congo Red Test (180°C)	Thermal Aging Time (190°C) to Discolor	Optimal Ratio in 3-Component System (Tin:CaSt2:ZnSt2)
Dimethyltin (DMTDN)	Dimethyltin Dineodecanoate	Shortest stability time	Shortest time	5:4:1 (e.g., MTN5-C4Z1)
Dibutyltin (DBTDN)	Dibutyltin Dineodecanoate	Intermediate stability time	Intermediate time	5:4:1 (e.g., BTN5-C4Z1)
Diocetyl tin (DOTDN)	Diocetyl tin Dineodecanoate	Longest stability time	Longest time	5:4:1 (e.g., OTN5-C4Z1)
Calcium-Zinc (Ca/Zn)	CaSt2 & ZnSt2 mixture (reference)	Shorter than tin-based stabilizers	Shorter than tin-based stabilizers	N/A (Typically used at 1.6:0.4 ratio)

The thermal stability and lubricity are superior in **three-component systems** (e.g., tin neodecanoate + CaSt2 + ZnSt2 in a 5:4:1 ratio) compared to tin neodecanoate used alone [1].

Experimental Protocols for Assessment

Here are the standard experimental methodologies used in the research to evaluate the thermal stability of PVC compounds [1].

Sample Preparation

- **Base Formula:** PVC (SG-5 type) 100 phr (parts per hundred resin), plasticizer (DOTP) 10 phr, filler (CaCO₃) 35 phr, lubricant (Fischer-Tropsch wax) 1.5 phr [1].
- **Mixing:** Accurately weigh all components. Mix at high speed for 3 minutes. Pre-plasticize the mixture in a hot oven at 120°C for 20 minutes, then cool to obtain a dry blend [1].

Congo Red Test (Static Thermal Stability)

- **Standard:** GB/T 2917.1-2002.
- **Procedure:**
 - Place 3.6 g of the PVC mixture into a test tube.
 - Position Congo red test paper 2.5 cm above the sample.
 - Immerse the test tube in a glycerol bath at a constant temperature of **180°C**.
 - Record the time until the test paper turns blue, indicating HCl liberation due to PVC decomposition.
 - Perform the test in duplicate and report the average value [1].

Thermal Aging Test

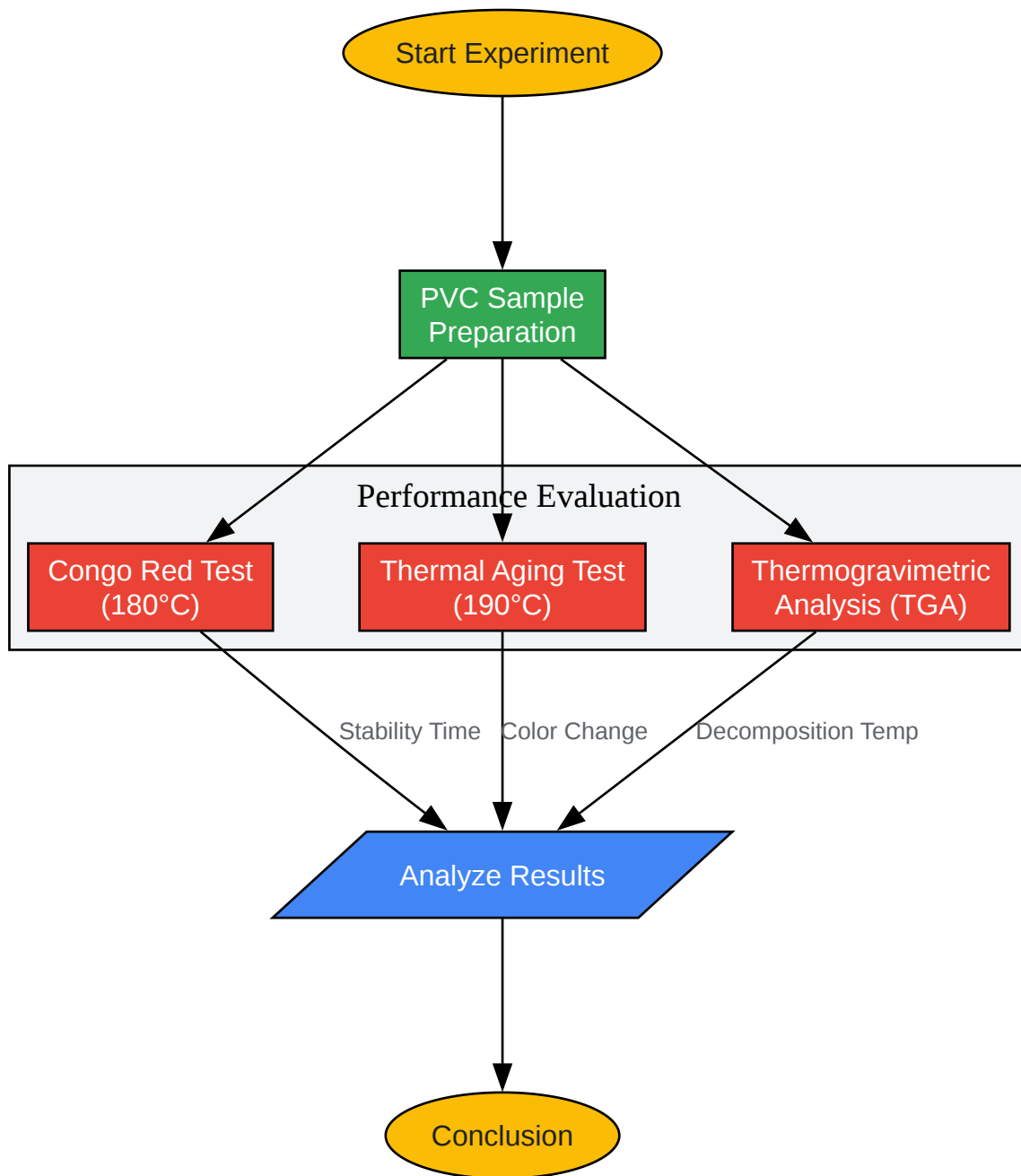
- **Procedure:**
 - Process the PVC mixture on a two-roll mill for 4 minutes (front roll at 190°C, back roll at 180°C) to form a 1 mm thick sheet.
 - Cut the sheet into 15 mm x 15 mm squares.
 - Place squares in an oven at **190°C**.
 - Observe and record the color changes of the PVC samples every 10 minutes [1].

Thermogravimetric (TG) Analysis

- **Instrument:** Thermogravimetric Analyzer (e.g., TA Instruments SDT2960).
- **Parameters:**
 - Atmosphere: Nitrogen.
 - Flow Rate: 100 mL/min.
 - Temperature Range: 25°C to 600°C.
 - Heating Rate: 10°C/min.
 - Sample Mass: 1 to 10 mg [1].

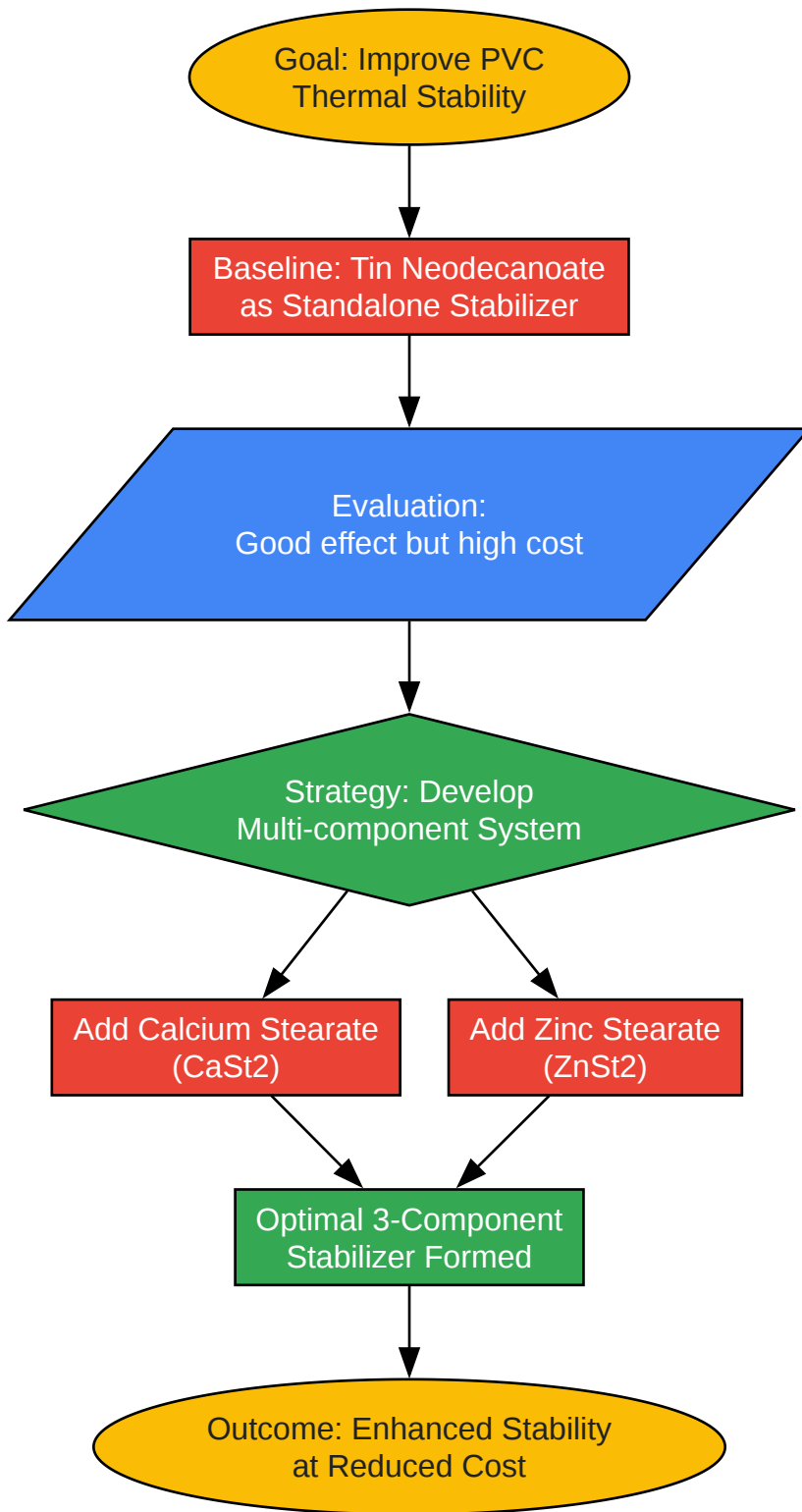
Research Workflow & Formulation Logic

The following diagrams illustrate the experimental workflow for evaluating thermal stability and the logic for developing effective stabilizer formulations.



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Experimental workflow for assessing PVC thermal stability.



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Logic flow for developing multi-component stabilizer formulations.

Key Research Insights

- **Synergistic Stabilization:** Combining tin neodecanoate with metal soaps like calcium stearate (CaSt₂) and zinc stearate (ZnSt₂) creates a synergistic effect, outperforming single-component stabilizers [1].
- **Cost Reduction:** A primary goal of this research was to find formulations that reduce the application cost of tin neodecanoate without compromising performance [1].

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References

1. Effect of different tin and calcium–zinc heat stabilizers... neodecanoate [degruyterbrill.com]

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